

Isolongifolene anti-inflammatory activity comparison

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Compound Focus: Isolongifolene

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Anti-Inflammatory Profile of Isolongifolene

Model System	Inducer of Inflammation/Injury	Dosages Tested	Key Anti-Inflammatory Outcomes	Mechanistic Insights
Mouse Liver I/R Injury [1]	Ischemia/Reperfusion	10, 20, 40 mg/kg	↓ Serum ALT/AST levels; ↓ Necrotic area; ↓ Inflammatory cytokines (IL-1 β , IL-6, MCP-1, TNF- α); ↓ Inflammatory cell infiltration [1]	Activates the AMPK-PGC1α signaling pathway , leading to reduced inflammation, oxidative stress, and apoptosis [1].
Rat Parkinson's Model [2]	Rotenone	10 mg/kg	Improved muscle strength and reduced catalepsy; ↓ Oxidative stress markers (TBARS); ↑ Antioxidant enzymes (SOD, Catalase, GPx, GSH) [2].	Exerts antioxidant and neuroprotective effects , mitigating inflammation secondary to oxidative stress [2].

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a detailed overview of the methodologies used in the cited studies.

- **In Vivo Liver Ischemia/Reperfusion (I/R) Model [1]**

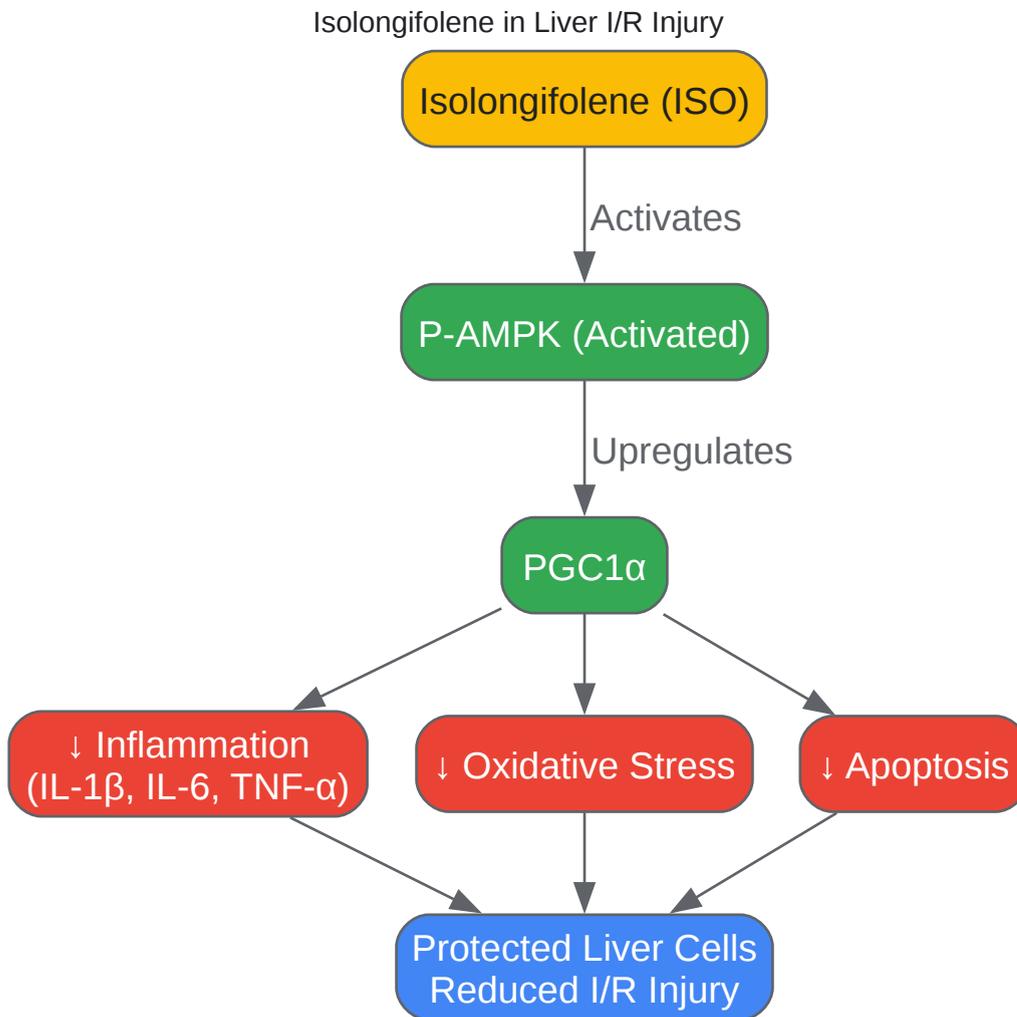
- **Model Establishment:** A mouse model of liver I/R injury was established. An AML12 cell line model was also subjected to Hypoxia/Reoxygenation (H/R) to mimic the injury *in vitro*.
- **Treatment Protocol:** Mice were pretreated with different concentrations of **Isolongifolene** (10, 20, 40 mg/kg) before the I/R procedure.
- **Key Assessments:**
 - **Inflammation:** Measured serum levels of IL-1 β , IL-6, MCP-1, and TNF- α . Myeloperoxidase (MPO)-positive cell infiltration in the liver was also assessed.
 - **Pathway Analysis:** Protein expression levels of p-AMPK and PGC1 α were determined by Western blotting. The AMPK inhibitor, Compound C, was used to confirm the pathway's role.
 - **Additional Measures:** Serum transaminases (ALT, AST) for liver function, TUNEL staining for apoptosis, and MDA/GSH/SOD levels for oxidative stress.

- **In Vivo Rotenone-Induced Parkinson's Model [2]**

- **Model Establishment:** Adult male Wistar rats were administered rotenone (2.5 mg/kg, i.p.) dissolved in sunflower oil for 35 days to induce Parkinson's-like pathology.
- **Treatment Protocol:** **Isolongifolene** (10 mg/kg, dissolved in sunflower oil) was administered orally 1 hour prior to each rotenone injection for 35 days.
- **Key Assessments:**
 - **Behavioral Tests:**
 - **Hang Test:** To assess neuromuscular strength by measuring the time a rat can hang from an inverted grid.
 - **Catalepsy Test:** Using a bar test to measure the time until a rat removes one paw from a bar, assessing motor impairment.
 - **Biochemical Analysis:** Post-experiment, the substantia nigra was dissected to measure:
 - **Oxidative Stress:** Levels of Thiobarbituric Acid Reactive Substances (TBARS) and reduced Glutathione (GSH).
 - **Antioxidant Enzymes:** Activities of Superoxide Dismutase (SOD), Catalase, and Glutathione Peroxidase (GPx).

Signaling Pathway Diagram

The following diagram illustrates the mechanism by which **isolongifolene** exerts its protective effects in liver I/R injury, as identified in the research [1].



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Comparative Context and Research Implications

The anti-inflammatory activity of **isolongifolene** is closely linked to its potent **antioxidant** properties, as a significant source of inflammation in the studied models is oxidative stress [1] [2]. While the search results

do not provide a direct, quantitative comparison with other compounds like standard drugs, the data shows its effect is mediated through a specific and relevant molecular pathway (AMPK-PGC1 α).

Further research is needed to fully characterize **isolongifolene**'s potential. Key directions include:

- Testing its efficacy in other models of inflammation (e.g., rheumatoid arthritis, colitis).
- Conducting direct, dose-for-dose comparative studies with standard anti-inflammatory drugs.
- Investigating its pharmacokinetics and safety profile in greater depth to assess its therapeutic potential.

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References

1. alleviates liver ischemia/reperfusion injury by regulating... Isolongifolene [pubmed.ncbi.nlm.nih.gov]
2. Isolongifolene Attenuates Oxidative Stress and Behavioral... [journals.lww.com]

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